

GSK2837808A working concentration without affecting cell viability

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Compound of Interest

Compound Name: GSK2837808A

Cat. No.: B15613965

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Technical Support Center: GSK2837808A

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for the use of **GSK2837808A**, a potent and selective inhibitor of lactate dehydrogenase A (LDHA).

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **GSK2837808A**?

GSK2837808A is a potent and selective, NADH-competitive inhibitor of lactate dehydrogenase A (LDHA), and to a lesser extent, LDHB.[1][2] LDHA is a key enzyme in the glycolytic pathway, responsible for the conversion of pyruvate to lactate. By inhibiting LDHA, **GSK2837808A** disrupts aerobic glycolysis, a metabolic pathway often upregulated in cancer cells (the Warburg effect). This inhibition leads to a decrease in lactate production and can also impact glucose uptake and mitochondrial respiration.[2][3]

Q2: What is a typical working concentration for **GSK2837808A** in cell culture experiments?

The effective working concentration of **GSK2837808A** can vary significantly depending on the cell line and the experimental endpoint. For inhibiting lactate production, the EC50 can range from 400 nM to over 30 μ M in various cancer cell lines.[4] In Snu398 hepatocellular carcinoma cells, **GSK2837808A** has been shown to increase oxygen consumption at concentrations up to 3 μ M, while higher concentrations may directly inhibit mitochondrial function.[1][5] For long-

term cell growth inhibition (120 hours), IC₅₀ values of 0.84 μ M in A673 cells and 1.37 μ M in MIA PaCa-2 cells have been reported.[4] It is crucial to determine the optimal, non-toxic working concentration for your specific cell line and assay.

Q3: Will **GSK2837808A** affect the viability of my cells?

At high concentrations or with prolonged exposure, **GSK2837808A** can inhibit proliferation and induce apoptosis in some cancer cell lines, such as Snu398 cells.[2][3][5] However, it is possible to use **GSK2837808A** at concentrations that inhibit LDHA activity without significantly impacting overall cell viability. One study reported that at its working concentration, **GSK2837808A** did not affect the cellular viability or cell cycle of synovial fibroblasts.[6] It is highly recommended to perform a dose-response curve to determine the highest concentration of **GSK2837808A** that does not affect the viability of your specific cell line under your experimental conditions.

Q4: How should I prepare and store **GSK2837808A**?

GSK2837808A is typically dissolved in dimethyl sulfoxide (DMSO) to prepare a stock solution.[1] For example, a 100 mM stock solution can be prepared in DMSO.[3] Store the stock solution at -20°C or -80°C for long-term stability. When preparing working solutions, dilute the stock solution in the appropriate cell culture medium.

Troubleshooting Guides

Problem: I am not observing an effect of **GSK2837808A** on lactate production.

- Sub-optimal Concentration: The concentration of **GSK2837808A** may be too low for your specific cell line. The potency of the inhibitor can vary significantly between cell types.[4]
 - Solution: Perform a dose-response experiment with a wider range of concentrations (e.g., 100 nM to 30 μ M) to determine the EC₅₀ for lactate production inhibition in your cell line.
- Incorrect Assay Conditions: The incubation time with the inhibitor may be too short.
 - Solution: Increase the incubation time with **GSK2837808A** before measuring lactate production. A minimum of several hours is typically required to observe a significant effect.

- Low LDHA Expression: Your cell line may have low expression or activity of LDHA, making it less sensitive to inhibition.
 - Solution: Verify the expression of LDHA in your cell line using techniques like western blotting or qPCR.

Problem: I am observing significant cell death at my intended working concentration.

- Concentration is too high: The chosen concentration may be cytotoxic to your specific cell line.
 - Solution: Perform a cell viability assay (e.g., MTT, CellTiter-Glo, or LDH assay) with a range of **GSK2837808A** concentrations to determine the maximum non-toxic concentration.
- Prolonged Exposure: Long-term incubation with the inhibitor, even at a seemingly non-toxic concentration, can eventually lead to cell death in some cell types.
 - Solution: Consider shorter incubation times for your experiment if possible, or re-evaluate the non-toxic concentration for the specific duration of your assay.

Data Presentation

Table 1: Reported IC50 and EC50 Values for **GSK2837808A**

Parameter	Cell Line/Target	Value	Reference
IC50	hLDHA (human lactate dehydrogenase A)	2.6 nM	[1][4]
IC50	hLDHB (human lactate dehydrogenase B)	43 nM	[1][4]
EC50 (Lactate Production)	30 different cancer cell lines	400 nM - >30 µM	[4]
EC50 (Lactate Production, Normoxia)	Snu398	0.4 µM	[7]
EC50 (Lactate Production, Hypoxia)	Not specified	10 µM	[4]
IC50 (Long-term growth, 120h)	A673	0.84 µM	[4]
IC50 (Cytotoxicity, 48h)	A673	> 57 µM	[4]
IC50 (Long-term growth, 120h)	MIA PaCa-2	1.37 µM	[4]
IC50 (Cytotoxicity, 48h)	MIA PaCa-2	28.4 µM	[4]

Experimental Protocols

Protocol 1: Determining the Non-Toxic Working Concentration of **GSK2837808A** using an MTT Assay

This protocol provides a general framework for determining the concentration of **GSK2837808A** that does not affect cell viability. Optimization for specific cell lines is recommended.

- Cell Seeding:

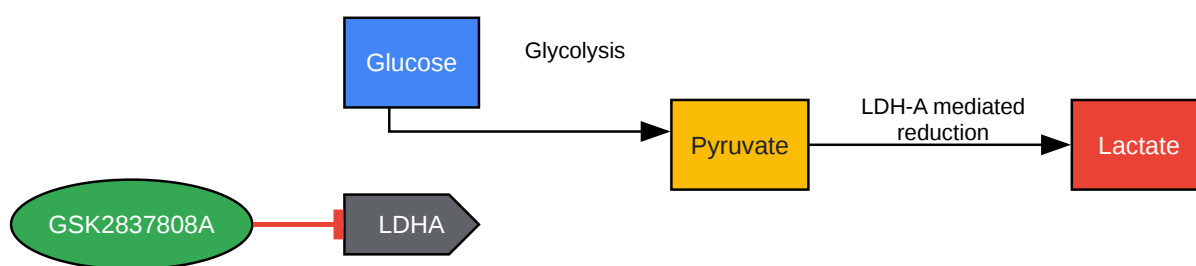
- Seed cells in a 96-well plate at a density that will ensure they are in the logarithmic growth phase at the end of the experiment (e.g., 5,000 - 10,000 cells/well).
- Allow cells to adhere overnight in a 37°C, 5% CO₂ incubator.
- Compound Treatment:
 - Prepare a series of dilutions of **GSK2837808A** in complete cell culture medium. A common starting range is 0.1 µM to 100 µM. Include a vehicle control (DMSO at the same concentration as the highest **GSK2837808A** dilution).
 - Remove the old medium from the cells and add 100 µL of the medium containing the different concentrations of **GSK2837808A** to the respective wells.
 - Incubate for the desired period (e.g., 24, 48, or 72 hours).
- MTT Assay:
 - Add 10-20 µL of MTT solution (5 mg/mL in PBS) to each well.
 - Incubate the plate for 2-4 hours at 37°C, allowing viable cells to form formazan crystals.
 - Carefully remove the medium containing MTT.
 - Add 100 µL of a solubilization solution (e.g., DMSO or a solution of SDS in HCl) to each well to dissolve the formazan crystals.
 - Shake the plate gently for 10-15 minutes to ensure complete dissolution.
- Data Acquisition:
 - Measure the absorbance at 570 nm using a microplate reader.
 - Calculate the percentage of cell viability for each concentration relative to the vehicle control.
 - The highest concentration that shows no significant decrease in viability can be considered a non-toxic working concentration.

Protocol 2: Cell Viability Assessment in Snu398 Cells Treated with **GSK2837808A**

This method is based on a published study using Snu398 cells.

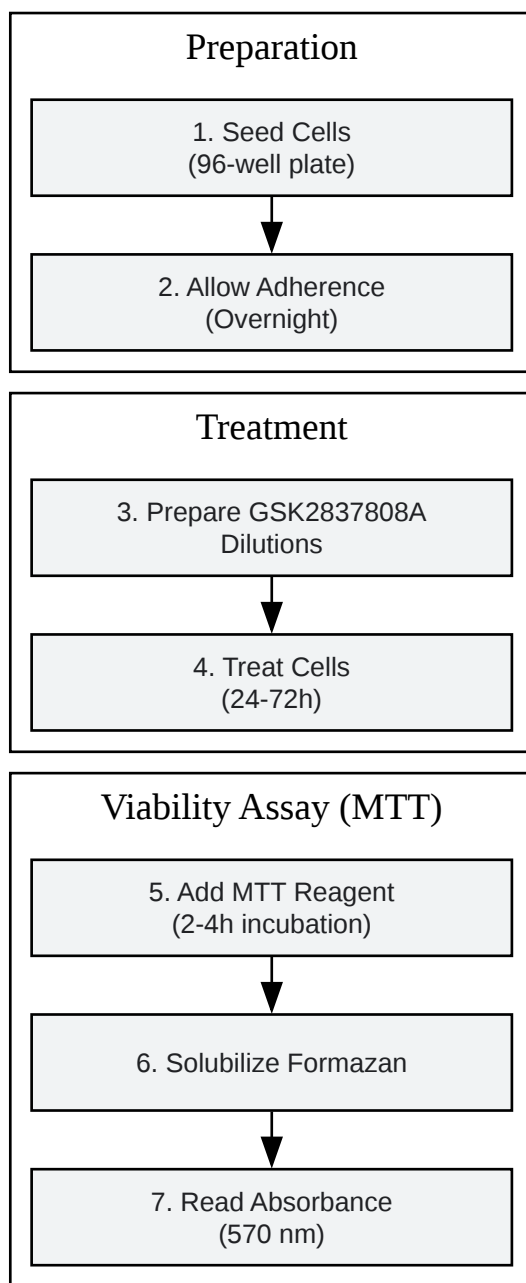
- Cell Plating: Plate 60,000 Snu398 cells per well in 6-well tissue culture plates in RPMI-1640 medium supplemented with 2.5% charcoal-stripped FBS.
- Cell Attachment: Allow cells to attach overnight.
- Inhibitor Treatment: Add DMSO control or the desired doses of **GSK2837808A** dissolved in DMSO directly to the wells.
- Incubation: Incubate the cells for 4 to 8 days under the desired oxygen conditions (normoxia or hypoxia).
- Cell Counting and Viability:
 - Trypsinize the adherent cells.
 - Count the cells and assess their viability using the trypan blue exclusion method with a cell viability analyzer.

Visualizations



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Caption: Mechanism of action of **GSK2837808A** in inhibiting lactate production.



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Caption: Workflow for determining the non-toxic concentration of **GSK2837808A**.

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